

p-Xylene-d10 molecular weight

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Compound of Interest

Compound Name: *p*-Xylene-d10

Cat. No.: B166488

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An In-depth Technical Guide to the Molecular Weight of **p-Xylene-d10**

Introduction

Deuterated compounds, such as **p-Xylene-d10**, are invaluable tools in various scientific disciplines, including drug metabolism studies, environmental analysis, and as internal standards in mass spectrometry.^[1] A precise understanding of their molecular weight is fundamental for the accurate interpretation of experimental data. This guide provides a comprehensive overview of the molecular weight of **p-Xylene-d10**, the experimental protocols for its determination, and the underlying principles for researchers, scientists, and drug development professionals.

Molecular Weight and Isotopic Composition

The molecular weight of a deuterated compound is calculated based on the sum of the atomic masses of its constituent isotopes. In the case of **p-Xylene-d10**, all ten hydrogen atoms are replaced with deuterium, a stable isotope of hydrogen.

The chemical formula for **p-Xylene-d10** is C_8D_{10} or $C_6D_4(CD_3)_2$.^{[2][3][4][5]}

Below is a summary of the relevant isotopic masses and the calculated molecular weight of **p-Xylene-d10**.

Component	Symbol	Isotopic Mass (Da)	Quantity in p-Xylene-d10	Total Mass (Da)
Carbon-12	^{12}C	12.000000	8	96.000000
Deuterium	D or ^2H	2.014102	10	20.141020
p-Xylene-d10	C_8D_{10}	116.141020		

Note: The commonly cited molecular weight of 116.23 g/mol is the molar mass, which is numerically equivalent to the average molecular weight.[2][3][4][5][6] The monoisotopic mass, calculated using the mass of the most abundant isotopes (^{12}C and ^2H), is approximately 116.141 Da.

Experimental Determination of Molecular Weight

The molecular weight of deuterated compounds like **p-Xylene-d10** is typically determined using mass spectrometry. Gas Chromatography-Mass Spectrometry (GC-MS) is a particularly suitable method for volatile organic compounds.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

Objective: To determine the molecular weight and confirm the isotopic purity of **p-Xylene-d10**.

Materials:

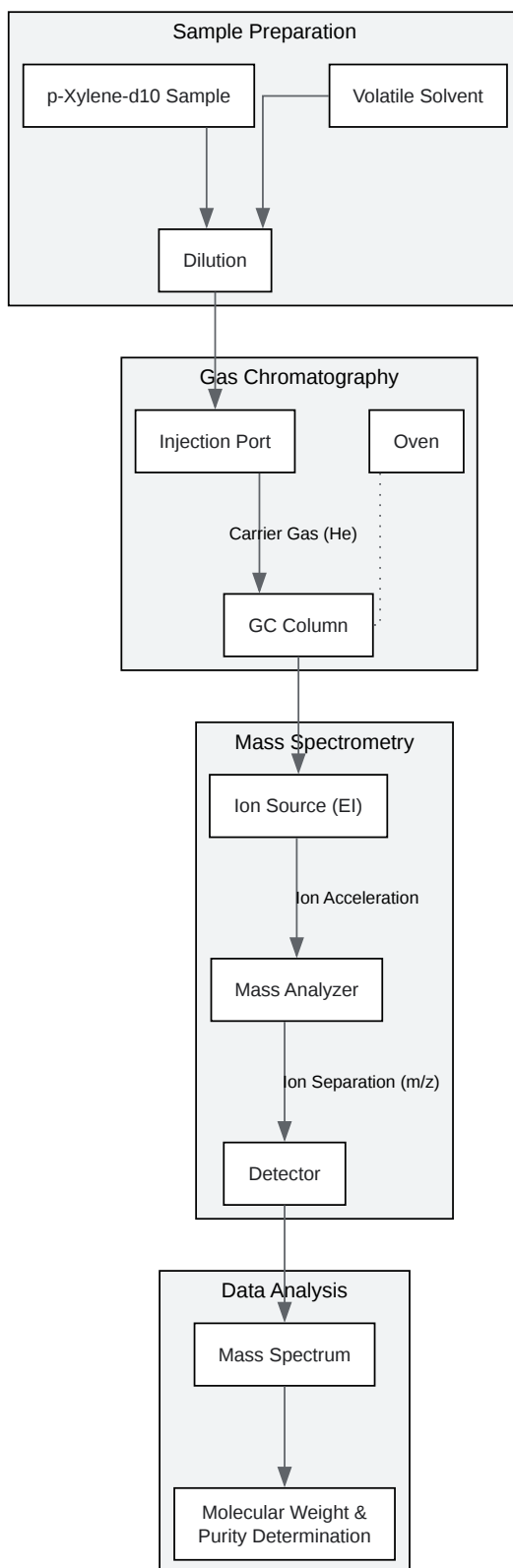
- **p-Xylene-d10** sample
- A suitable volatile solvent (e.g., hexane or dichloromethane)
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Helium gas (carrier gas)
- Microsyringe

Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **p-Xylene-d10** in the chosen volatile solvent. The concentration should be optimized for the sensitivity of the instrument.
- GC Separation:
 - Set the GC oven temperature program to effectively separate **p-Xylene-d10** from any potential impurities. A typical program might start at a low temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C).
 - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC inlet.
 - The sample is vaporized and carried by the helium gas through a capillary column. The separation is based on the compound's boiling point and affinity for the column's stationary phase.
- Mass Spectrometry Analysis:
 - As **p-Xylene-d10** elutes from the GC column, it enters the mass spectrometer's ion source.
 - Ionization: The molecules are ionized, typically using Electron Ionization (EI), to form positively charged ions (molecular ions) and fragment ions.
 - Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
 - Detection: A detector records the abundance of each ion at a specific m/z .
- Data Interpretation:
 - The resulting mass spectrum will show a peak corresponding to the molecular ion of **p-Xylene-d10**. The m/z of this peak will correspond to its molecular weight.
 - The isotopic purity can be assessed by examining the relative intensities of the molecular ion peak and any peaks corresponding to partially deuterated species.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the GC-MS analysis of **p-Xylene-d10**.



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